

# 2-(Perfluorodecyl)ethanol metabolite identification and profiling

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## Compound Focus: 2-(Perfluorodecyl)ethanol

CAS No.: 865-86-1

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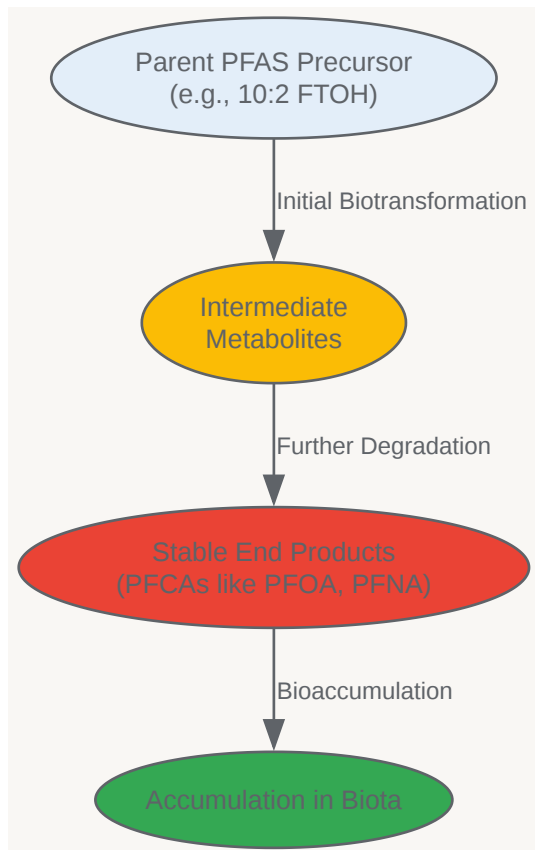
## PFAS Metabolite Profiling: Key Experimental Methods

For PFAS compounds like **2-(Perfluorodecyl)ethanol**, metabolism studies often use radiolabeled materials and specific analytical techniques to track transformation. The following table summarizes core methodologies from research on similar fluorotelomer compounds [1] [2] [3]:

Experimental Aspect	Typical Protocol Details
Common System	Soil-biota (e.g., earthworm- <i>Eisenia fetida</i> ), soil-plant (e.g., wheat), or laboratory animals (e.g., rats, pigs) [2] [3].
Dosing & Exposure	Oral exposure or exposure via contaminated soil; use of <b>radiolabeled</b> (e.g., $^{14}\text{C}$ ) parent compound for mass balance tracing [2].
Sample Analysis	LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry) to identify and quantify parent compound and metabolites in tissues, excreta, and media [1] [3].
Metabolite Identification	Identification by comparing analytical signals (retention time, mass fragments) with those of authentic standards [1].

## Established Metabolic Pathways for Related PFAS

Research on structurally similar PFAS precursors indicates they can undergo biotransformation. The workflow for building and comparing these metabolic pathways is systematized in tools like MetaPath [1]. The general biotransformation process for a PFAS precursor in a soil-earthworm system can be visualized as below:



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For example:

- **8:2 FTOH** in pigs metabolizes into polyfluorinated acids (8:2 FTCA, 8:2 FTUCA) and ultimately to persistent perfluorocarboxylic acids (PFCAs) like **PFNA** and **PFOA** [2].
- **10:2 FTOH** in soil-earthworm systems biodegrades to PFCAs, with **PFDA** as the predominant metabolite [3].

## A Framework for Your Research Guide

Based on the available science, here is a suggested path to create your metabolite profiling guide for **2-(Perfluorodecyl)ethanol**:

- **Leverage Existing Metabolic Maps:** Since pathways are often conserved across PFAS and species [1], you can use a **composite map** of all available PFAS metabolism studies as a starting point for generating hypotheses about potential metabolites of **2-(Perfluorodecyl)ethanol**.
- **Consult Specialized Databases:** Use the **MetaPath database** (as mentioned in the search results) to search for existing maps and data on related perfluorodecyl compounds [1].
- **Design Targeted Experiments:** If experimental data is required, the protocols in the table above provide a robust template. Using a **radiolabeled version** of **2-(Perfluorodecyl)ethanol** would be crucial for a definitive mass balance study and to identify all metabolites [2].

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## References

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2. Tissue distribution and bioaccumulation of 8:2 ... [sciencedirect.com]
3. Uptake and metabolism of 10: fluorotelomer alcohol in soil-earthworm... [hero.epa.gov]

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**Address:** Ontario, CA 91761, United States

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